

EMD386088 solubility in DMSO and potential assay interference

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Compound of Interest

Compound Name: EMD386088

Cat. No.: B1609883

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EMD386088 Technical Support Center

This technical support resource provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **EMD386088** in Dimethyl Sulfoxide (DMSO) and guidance on potential assay interference.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **EMD386088** in DMSO?

A1: **EMD386088** hydrochloride exhibits high solubility in DMSO. Based on data from multiple suppliers, stock solutions of up to 100 mM can be prepared. For practical laboratory use, it is always recommended to start with a slightly lower concentration and ensure complete dissolution before use. See the data summary table below for more details.

Q2: My **EMD386088** is not fully dissolving in DMSO. What should I do?

A2: If you are experiencing solubility issues, consider the following troubleshooting steps:

- **Vortexing:** Ensure the solution is mixed thoroughly by vortexing.
- **Gentle Warming:** Briefly warming the solution at 37°C can aid dissolution. However, avoid prolonged heating to prevent compound degradation.
- **Sonication:** A brief sonication in a water bath can help break up any precipitate.

- Fresh Solvent: Ensure your DMSO is of high purity and anhydrous, as absorbed water can affect solubility.
- Re-evaluation of Concentration: Double-check your calculations to ensure you are not exceeding the known solubility limit.

Q3: Can the DMSO solvent interfere with my assay?

A3: Yes, DMSO, while a common solvent, can interfere with various assays, particularly at higher concentrations.^{[1][2]} It is crucial to keep the final concentration of DMSO in your assay as low as possible, typically below 0.5%, and to include a vehicle control (media with the same final concentration of DMSO) in all experiments to account for any solvent-induced effects.^[3]

Q4: Are there any known specific assay interferences for **EMD386088**?

A4: **EMD386088** is a potent 5-HT₆ receptor partial agonist and also shows affinity for the 5-HT₃ receptor and the dopamine transporter (DAT).^{[4][5][6]} Therefore, in cellular systems expressing these targets, observed effects will likely be due to its intended pharmacological activity. Beyond its known targets, one study noted that DMSO can interfere with scintillation proximity assays for G protein-coupled receptors, a class that includes the 5-HT₆ receptor. This interference was specific to the assay format and not observed in other binding assays like GTP-europium filtration.

Data Presentation

EMD386088 Solubility in DMSO

Supplier	Reported Solubility (mM)	Reported Solubility (mg/mL)	Notes
Tocris Bioscience	100 mM	28.32 mg/mL	Based on a molecular weight of 283.2 g/mol .[7]
Abcam	100 mM	Not specified	
R&D Systems	100 mM	Not specified	[4]
Sigma-Aldrich	≥ 56.5 mM	≥ 16 mg/mL	[8]
MedchemExpress	Not specified	25.0 mg/mL in DMSO	[9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of EMD386088 in DMSO

Objective: To prepare a standard stock solution of **EMD386088** for use in in vitro experiments.

Materials:

- **EMD386088** hydrochloride (Molecular Weight: 283.2 g/mol)
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 283.2 \text{ g/mol} = 0.002832 \text{ g} = 2.832 \text{ mg}$
- Weigh the compound: Carefully weigh out 2.832 mg of **EMD386088** hydrochloride and place it in a sterile microcentrifuge tube.

- Add DMSO: Add 1 mL of anhydrous, sterile-filtered DMSO to the tube.
- Dissolve: Vortex the solution thoroughly until the compound is completely dissolved. If necessary, warm the tube briefly in a 37°C water bath.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[9\]](#)

Protocol 2: Assessing Potential DMSO Interference in a Cell-Based Assay

Objective: To determine the highest tolerable concentration of DMSO that does not independently affect the assay readout.

Materials:

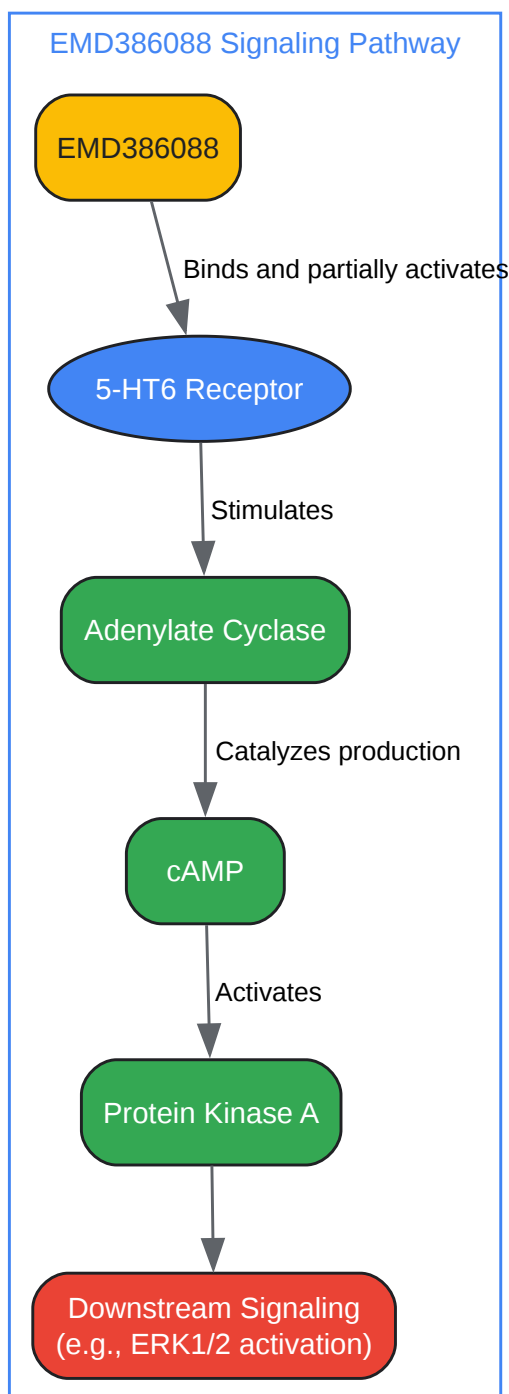
- Cells used in your primary assay
- Cell culture medium
- DMSO
- Your standard assay reagents

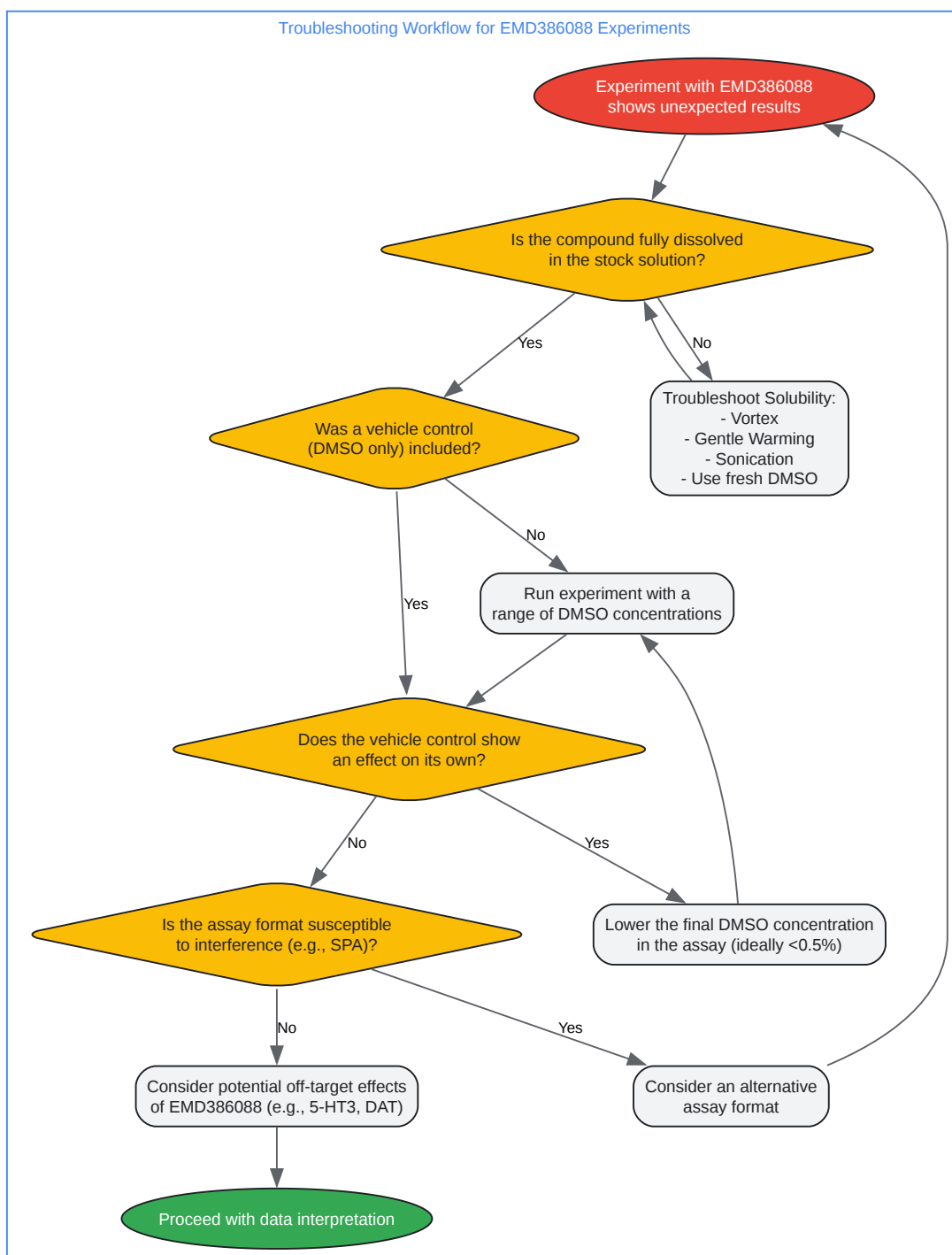
Procedure:

- Prepare DMSO dilutions: Prepare a serial dilution of DMSO in your cell culture medium to achieve final concentrations ranging from 0.01% to 2% (e.g., 2%, 1%, 0.5%, 0.25%, 0.1%, 0.05%, 0.01%).
- Cell treatment: Plate your cells according to your standard assay protocol. Treat the cells with the different concentrations of the DMSO-containing medium (vehicle control). Also include a "no treatment" control with medium only.
- Incubation: Incubate the cells for the same duration as your planned experiment with **EMD386088**.

- Assay readout: Perform your standard assay and measure the output (e.g., cell viability, reporter gene expression, etc.).
- Data analysis: Compare the results from the DMSO-treated wells to the "no treatment" control. The highest concentration of DMSO that does not cause a significant change in your assay readout is the maximum concentration you should use in your experiments with **EMD386088**.

Visualizations





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